

1-Bromo-2-naphthaldehyde chemical structure and properties

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Compound of Interest

Compound Name: 1-Bromo-2-naphthaldehyde

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An In-depth Technical Guide to **1-Bromo-2-naphthaldehyde**: Structure, Properties, and Applications in Modern Synthesis

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-Bromo-2-naphthaldehyde**, a key aromatic aldehyde intermediate. Designed for researchers, medicinal chemists, and professionals in drug development, this document delves into the compound's core chemical and physical properties, synthesis protocols, reactivity, and significant applications, grounding all claims in authoritative references.

Molecular Identity and Structure

1-Bromo-2-naphthaldehyde is a disubstituted naphthalene derivative, featuring a bromo group at the C1 position and a formyl (aldehyde) group at the C2 position. This specific substitution pattern imparts unique reactivity and makes it a valuable building block in organic synthesis.

The planar naphthalene core, combined with the electron-withdrawing nature of the aldehyde and the steric and electronic influence of the bromine atom, dictates its chemical behavior.

Key Identifiers:

- IUPAC Name: **1-bromo-2-naphthaldehyde**

- CAS Number: 3378-82-3[1][2][3]
- Molecular Formula: C₁₁H₇BrO[1]
- Molecular Weight: 235.08 g/mol [1]
- SMILES: Brc1c(C=O)ccc2ccccc12
- InChI Key: CYGUXEZVBLMVRV-UHFFFAOYSA-N

Caption: Chemical structure of **1-Bromo-2-naphthaldehyde**.

Physicochemical and Spectroscopic Properties

The compound presents as a light yellow solid or crystalline powder.[2] Its properties are summarized in the table below.

Property	Value	Source(s)
Appearance	Light yellow solid / crystals	[2]
Melting Point	118 °C	[3][4]
Boiling Point	347.3 °C at 760 mmHg	[1][4]
Density	1.552 g/cm ³	[3][4]
Flash Point	118 - 120 °C	[1][3]
Storage Temperature	2-8°C, Keep in dark place	[4][5]

Spectroscopic Profile

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by a strong carbonyl (C=O) stretching band typical for aromatic aldehydes, expected in the region of 1685-1715 cm⁻¹. Additional peaks corresponding to C-H stretching of the aromatic ring and the aldehyde, as well as C=C stretching of the naphthalene core, will be present.[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The aldehyde proton (CHO) is highly deshielded and will appear as a singlet far downfield, typically between 9-10 ppm.[6] The aromatic protons on the naphthalene ring will appear in the 7-9 ppm region, with splitting patterns determined by their coupling with neighboring protons.
- ^{13}C NMR: The carbonyl carbon of the aldehyde is characteristically found in the 190-200 ppm range. The carbon atom attached to the bromine will also show a distinct chemical shift, alongside the other aromatic carbons of the naphthalene scaffold.
- Mass Spectrometry (MS): The mass spectrum will show a prominent molecular ion peak (M^+) and an $\text{M}+2$ peak of nearly equal intensity, which is the characteristic isotopic signature of a monobrominated compound.

Synthesis Protocol: A Validated Approach

1-Bromo-2-naphthaldehyde can be efficiently synthesized from 1-bromo-2-(bromomethyl)naphthalene. The following protocol is based on a well-established oxidation method.

Rationale: This procedure utilizes 4-methylmorpholine N-oxide (NMO) as a mild and effective oxidizing agent to convert the bromomethyl group into a formyl group. Acetonitrile is chosen as the solvent for its ability to dissolve the reactants and its suitable boiling point. The use of molecular sieves ensures anhydrous conditions, preventing side reactions.

Experimental Protocol

- Reactor Setup: To a 2 L reactor under a nitrogen atmosphere, add 4-methylmorpholine N-oxide (61.4 g, 524 mmol), molecular sieves (200 g), and acetonitrile (1.2 L).[2][3]
- Cooling: Cool the stirred mixture to 0 °C.[2][3]
- Substrate Addition: Add 1-bromo-2-(bromomethyl)naphthalene (78 g, 262 mmol) to the mixture.[2][3]
- Reaction: Allow the reaction to warm to room temperature and continue stirring for 6 hours. [2][3]

- Work-up: Upon completion, filter the reaction mixture. Wash the collected solids with dichloromethane.[2][3]
- Purification: Concentrate the combined filtrate under reduced pressure. Purify the resulting crude product by column chromatography to yield **1-bromo-2-naphthaldehyde**. [2][3]
(Expected yield: ~73%).[2]



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Caption: Workflow for the synthesis of **1-Bromo-2-naphthaldehyde**.

Reactivity and Key Applications in Drug Development & Materials Science

1-Bromo-2-naphthaldehyde is a versatile intermediate owing to the reactivity of both the aldehyde and the bromo-substituent.

- Aldehyde Group: The formyl group is a gateway for numerous transformations, including Wittig reactions, reductive aminations, aldol condensations, and the formation of imines and Schiff bases.
- Bromo Group: The C-Br bond can participate in a wide range of metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the introduction of diverse functional groups at the C1 position.

This dual reactivity makes it a valuable precursor in multi-step syntheses.

Field-Proven Applications:

- **Catalyst Synthesis:** It is a crucial reagent in the synthesis of Hoveyda-Grubbs type metathesis catalysts.^{[2][3]} These catalysts are workhorses in modern organic chemistry, particularly for olefin metathesis, a powerful carbon-carbon bond-forming reaction used extensively in drug discovery to create complex molecular architectures.
- **Medicinal Chemistry:** The compound is used in the preparation of novel (-)-cercosporamide derivatives, which have been identified as potent and selective peroxisome proliferator-activated receptor gamma (PPAR γ) modulators.^{[2][3]} PPAR γ is a key drug target for the treatment of type 2 diabetes and other metabolic disorders.
- **Organometallic Chemistry:** It serves as a starting material for the synthesis of complex ferrocene derivatives.^[1] Ferrocene-containing compounds are actively investigated for their unique electrochemical properties and potential applications as anticancer and antimicrobial agents.
- **Materials Science:** **1-Bromo-2-naphthaldehyde** is employed in the synthesis of photochromic compounds—materials that change color upon exposure to UV light.^[1] Furthermore, its stable and highly conjugated naphthalene ring system makes it a candidate for developing organic thin films for Organic Light-Emitting Diode (OLED) applications, where it can enhance charge transfer and improve device performance.^[7]

Safety, Handling, and Storage

As with any reactive chemical intermediate, proper handling of **1-Bromo-2-naphthaldehyde** is essential. The following information is synthesized from available Safety Data Sheets (SDS).^{[8][9][10]}

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Sources:[4][9]

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[8][9]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile) and clothing to prevent skin contact.[8][9]
- Respiratory Protection: If dust is generated or exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter.[8]
- General Hygiene: Wash hands thoroughly after handling.[2][9] Avoid breathing dust.[4]

Storage and Stability:

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][8] Recommended storage is at 2-8°C.[4]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[10]

First Aid Measures:

- If Inhaled: Move the person to fresh air. Seek medical attention if you feel unwell.[8][10]
- If on Skin: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice.[2][9]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[2][4]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[10][11]

Conclusion

1-Bromo-2-naphthaldehyde is more than a simple chemical intermediate; it is a strategic building block for innovation in catalysis, medicine, and materials science. Its well-defined structure, predictable reactivity, and established synthesis routes provide chemists with a reliable tool for constructing complex and high-value molecules. A thorough understanding of its properties and adherence to strict safety protocols are paramount to harnessing its full synthetic potential.

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